

"synthesis of aluminum phosphate from aluminum chloride and sodium phosphate"

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Compound of Interest

Compound Name: Aluminium chloridephosphate

Cat. No.: B15174974

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An In-depth Technical Guide to the Synthesis of Aluminum Phosphate from Aluminum Chloride and Sodium Phosphate

Introduction

Aluminum phosphate (AlPO_4) is an inorganic compound with significant applications across various scientific and industrial fields. In the pharmaceutical sector, it is widely recognized for its use as an antacid, where it neutralizes stomach acid, and more critically, as a potent adjuvant in vaccines to enhance the immune response.^{[1][2][3]} Its utility also extends to drug delivery systems and as a catalyst in organic synthesis.^{[1][4]}

This technical guide provides a comprehensive overview of the synthesis of aluminum phosphate via a common precipitation reaction involving aluminum chloride (AlCl_3) and a sodium phosphate source. The focus is on providing detailed experimental protocols, quantitative data, and a clear understanding of the reaction parameters for researchers, scientists, and professionals in drug development.

The synthesis is primarily a precipitation reaction, where aqueous solutions of an aluminum salt (aluminum chloride) and a phosphate salt are mixed under controlled conditions to form insoluble aluminum phosphate.

Balanced Chemical Equation: $\text{AlCl}_3 + \text{Na}_3\text{PO}_4 \rightarrow \text{AlPO}_4(\text{s}) + 3\text{NaCl}$

This is a double displacement reaction where the aluminum and sodium cations exchange their anionic partners, leading to the formation of the solid precipitate, aluminum phosphate.^{[5][6]}

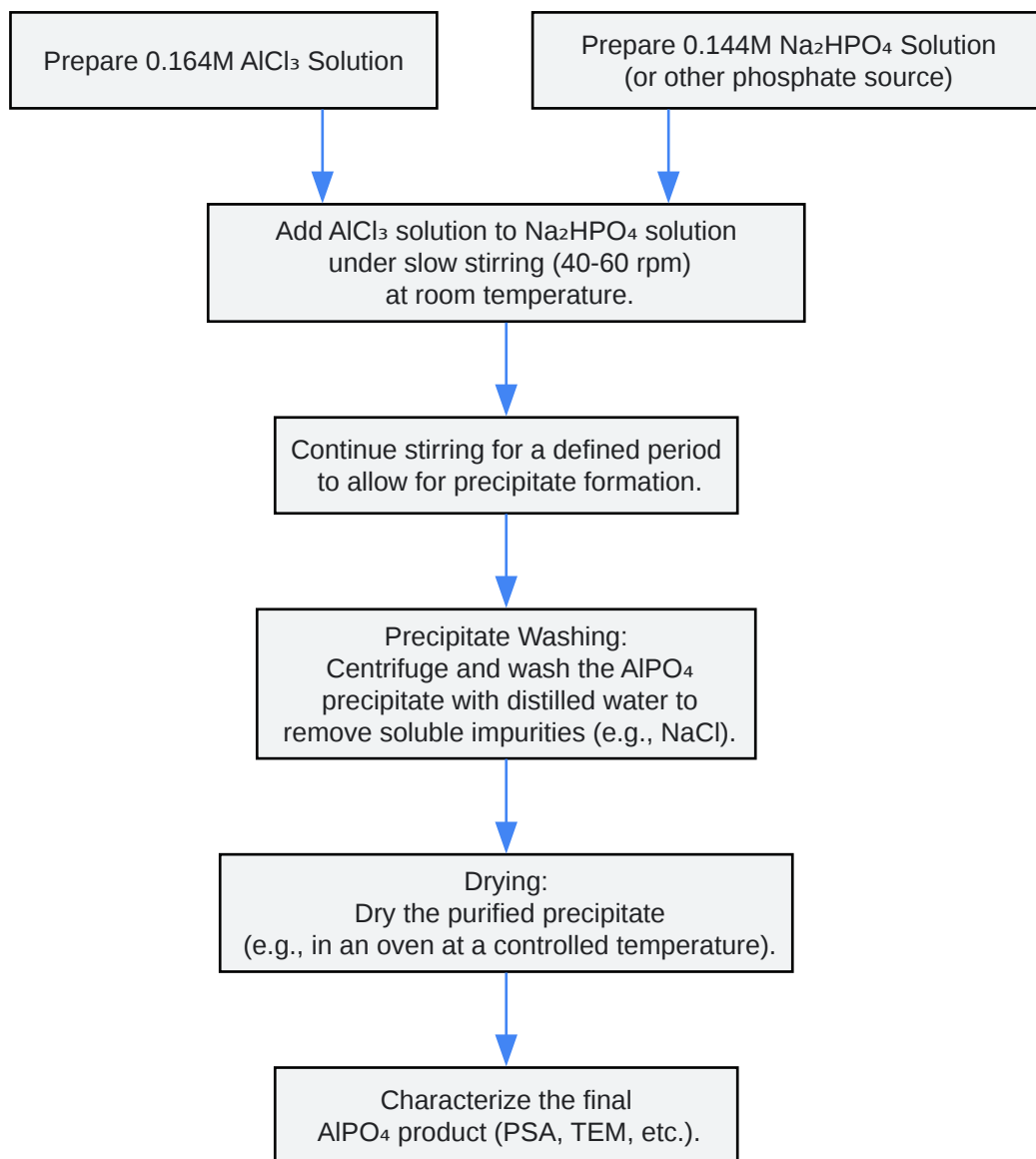
Experimental Protocols

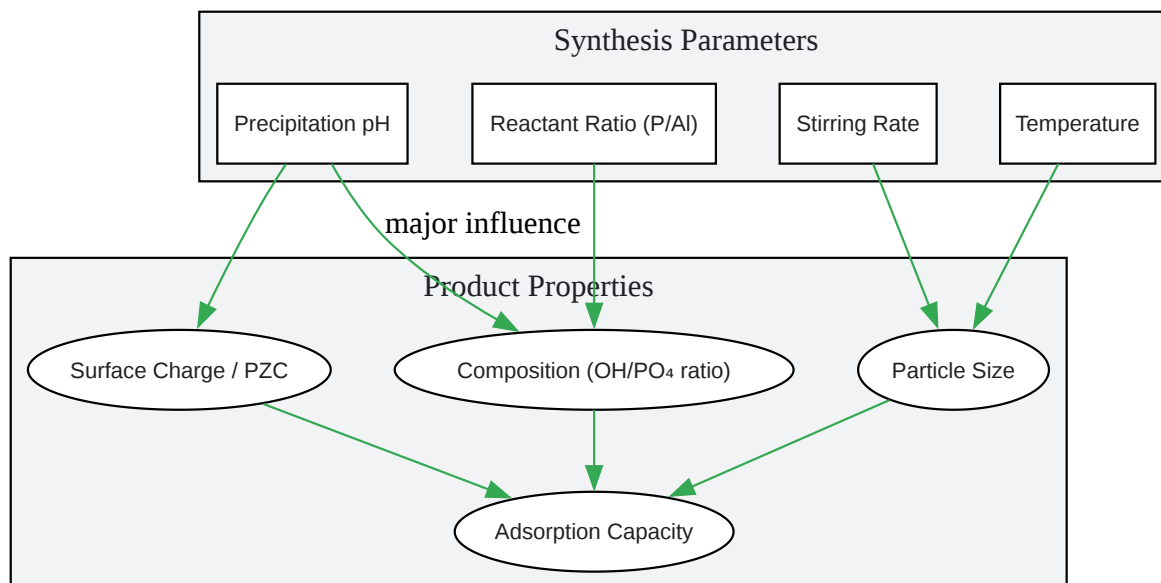
The properties of the final aluminum phosphate product, such as particle size, surface area, and purity, are highly dependent on the synthesis conditions. Two common methodologies are detailed below.

General Co-Precipitation Method

This method involves the direct mixing of reactant solutions at room temperature. It is a straightforward approach for producing aluminum phosphate nanoparticles.

Experimental Workflow for Co-Precipitation





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